

Mass Spectrometry Profiling of 1-(4-Biphenyl)pentanol: A Comparative Fragmentation Guide

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Compound of Interest

Compound Name: 5-(4-BIPHENYLYL)PENTANOL

CAS No.: 120756-57-2

Cat. No.: B050261

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, and Drug Development Professionals Focus: Structural elucidation, fragmentation mechanisms, and ionization technique comparison.

Executive Summary & Chemical Context[1][2][3][4][5]

1-(4-Biphenyl)pentanol (CAS: Generic reference to biphenyl pentanol isomers) is a critical intermediate in the synthesis of HMG-CoA reductase inhibitors (statins) and a structural probe in liquid crystal research. Its mass spectrometry (MS) profile is characterized by the competition between benzylic stabilization and alkyl chain elimination.

This guide provides an in-depth technical comparison of the fragmentation patterns of 1-(4-biphenyl)pentanol under Electron Ionization (EI) versus Electrospray Ionization (ESI), and contrasts its behavior with its metabolic precursor, 1-(4-biphenyl)pentan-1-one.

Key Chemical Properties[1][2][5][6][7]

- Formula:
- Molecular Weight: 240.34 Da
- Structural Features: Biphenyl core (aromatic stability), Pentyl tail (alkyl fragmentation), Benzylic Hydroxyl (labile, directs -cleavage).

Experimental Methodologies

To ensure reproducibility, the following protocols define the data generation environment.

Protocol A: Electron Ionization (GC-MS)

- System: Agilent 7890B GC / 5977B MSD (or equivalent).
- Inlet Temperature: 280°C (High temp ensures volatilization of the biphenyl core).
- Ion Source: Electron Impact (EI) at 70 eV.
- Source Temperature: 230°C.
- Column: HP-5ms (30m x 0.25mm, 0.25µm).
- Carrier Gas: Helium at 1.0 mL/min.

Protocol B: Electrospray Ionization (LC-MS)

- System: Triple Quadrupole (QqQ) or Q-TOF.
- Solvent: Methanol:Water (80:20) + 0.1% Formic Acid.[1]
- Ionization Mode: Positive (+ESI).
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation).

Fragmentation Analysis: Electron Ionization (EI)[3][6][9]

Under hard ionization (70 eV), 1-(4-biphenyl)pentanol (

) exhibits a distinct fragmentation tree driven by the stability of the biphenyl moiety and the benzylic carbocation.

Primary Fragmentation Pathways

Pathway 1: Benzylic

-Cleavage (Dominant)

The hydroxyl group is located at the benzylic position (C1 of the pentyl chain). The most energetically favorable pathway is the cleavage of the C1-C2 bond, ejecting the butyl tail (

- Mechanism: Radical site initiation at the oxygen leads to homolytic cleavage.
- Resulting Ion:

at m/z 183.
- Stability: This ion is highly resonance-stabilized by the biphenyl system, making it the Base Peak (100%) in most spectra.

Pathway 2: Dehydration (Thermal/EI)

Alcohols frequently lose water (

-).
- Mechanism: 1,2-elimination or 1,4-elimination involving the benzylic hydrogen.
 - Resulting Ion:

at m/z 222.
 - Observation: Often a secondary peak; intensity increases with higher source temperatures.

Pathway 3: Biphenyl Core Formation

Further fragmentation of the m/z 183 or m/z 222 ions leads to the stripping of the alkyl substituents.

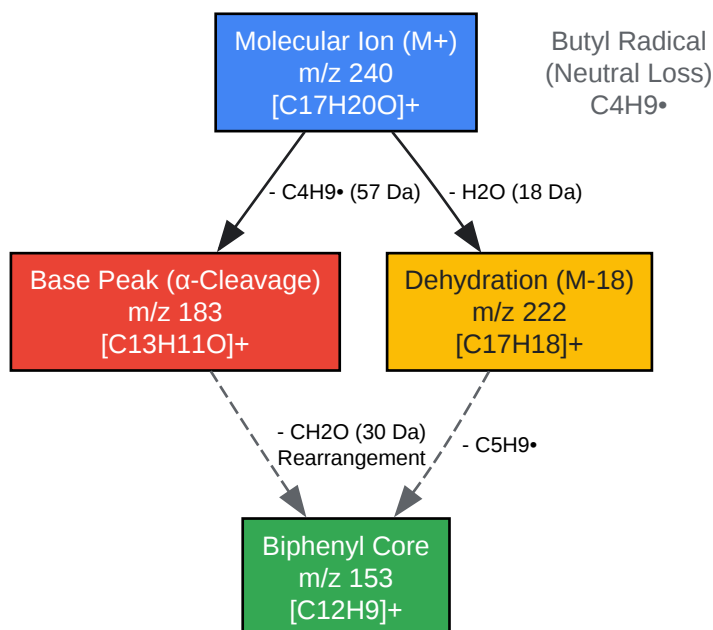
- Resulting Ion:

at m/z 153 (Biphenyl cation) and

at m/z 152.

- Diagnostic Value: These peaks confirm the presence of the biphenyl skeleton.

Visualization of Fragmentation Mechanisms[6][10]



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Caption: Figure 1. EI Fragmentation tree of 1-(4-biphenyl)pentanol showing the dominant -cleavage pathway.

Comparative Analysis

This section compares the target molecule against its ketone analog and ionization alternatives to provide context for researchers identifying metabolites or impurities.

Comparison 1: Alcohol vs. Ketone Analog

The oxidation product, 1-(4-biphenyl)pentan-1-one, is a common impurity or metabolite.

Feature	1-(4-Biphenyl)pentanol (Alcohol)	1-(4-Biphenyl)pentan-1-one (Ketone)
Molecular Weight	240 Da	238 Da
Base Peak	m/z 183 ()	m/z 181 ()
Mechanism	-Cleavage to OH	-Cleavage to C=O (Acylium ion)
Diagnostic Difference	Presence of m/z 222 ()	Absence of M-18; Presence of m/z 153 (CO loss)
Stability	Labile (prone to dehydration)	Stable

Insight: The shift of the base peak by 2 Da (183 vs 181) is the primary diagnostic filter to distinguish the alcohol metabolite from the ketone precursor in complex matrices.

Comparison 2: EI vs. ESI Performance

For drug development assays (PK/PD), ESI is often preferred for sensitivity, while EI is used for structural ID.

Parameter	Electron Ionization (EI)	Electrospray Ionization (ESI+)
Primary Ion	Fragment (m/z 183)	Adduct (m/z 263) or Protonated (m/z 241)
Molecular Ion Visibility	Weak (<5%)	Strong (100%)
Fragmentation	Rich (Structural Fingerprint)	Minimal (Requires CID/MS2)
Application	Impurity Identification	Quantitation (LC-MS/MS)
Key Risk	Thermal dehydration in injector	In-source water loss (m/z 223)

Summary Data Table

The following table summarizes the expected mass spectrum peaks for 1-(4-biphenyl)pentanol under standard EI (70 eV) conditions.

m/z	Relative Abundance	Ion Identity	Fragment Structure
240	< 5%		Molecular Ion
222	10-20%		Phenyl-pentene derivative
183	100% (Base)		Hydroxy-benzyl-biphenyl cation
165	15-25%		Fluorenyl-like cation
153	30-40%		Biphenyl cation
152	20-30%		Biphenylene radical cation
77	10-15%		Phenyl cation

References

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